

# Technical Guide: Analysis of CAS Number 6925-03-7

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## Compound of Interest

Compound Name: Diethyleneglycol diformate

Cat. No.: B057414

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## Initial Investigation and Clarification on CAS Number

An extensive search for chemical data related to CAS number 6925-03-7 did not yield any specific compound. This suggests that the provided CAS number may be incorrect or does not exist in publicly available chemical databases.

However, due to the numerical similarity, it is highly probable that the intended compound is Solvent Orange 60, which has the CAS number 6925-69-5. This technical guide will, therefore, focus on the synthesis and properties of Solvent Orange 60. Should this not be the intended compound, please verify the CAS number for a revised analysis.

## Introduction to Solvent Orange 60

Solvent Orange 60 (C.I. 564100) is a synthetic organic dye belonging to the phthaloperinone class of colorants.<sup>[1][2]</sup> Its chemical formula is  $C_{18}H_{10}N_2O$ .<sup>[3][4]</sup> It is characterized by its vibrant orange hue and is primarily utilized as a solvent dye in various industrial applications, including the coloring of plastics, inks, and coatings.<sup>[3][4]</sup> The compound's structure imparts good thermal stability, making it suitable for processes involving elevated temperatures.<sup>[4]</sup>

## Synthesis of Solvent Orange 60

The primary synthesis route for Solvent Orange 60 involves a condensation reaction between Naphthalene-1,8-diamine and Phthalic anhydride.<sup>[3]</sup> This reaction is followed by a cyclization step (closed-loop) to form the final phthaloperinone structure.

## Experimental Protocol: Synthesis of Solvent Orange 60

While specific, detailed industrial protocols are proprietary, a general laboratory-scale synthesis can be described as follows:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, equimolar amounts of Naphthalene-1,8-diamine and Phthalic anhydride are combined in a high-boiling point organic solvent, such as glacial acetic acid or an inert aromatic solvent.
- **Condensation:** The reaction mixture is heated to reflux with constant stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Cyclization:** The intermediate product undergoes in-situ cyclization to form the final phthaloperinone structure.
- **Isolation and Purification:** Upon completion of the reaction, the mixture is cooled, and the precipitated product is collected by filtration. The crude product is then washed with a suitable solvent (e.g., ethanol) to remove unreacted starting materials and byproducts. Further purification can be achieved by recrystallization from an appropriate solvent to yield the final Solvent Orange 60 dye.

## Properties of Solvent Orange 60

### Physical and Chemical Properties

A summary of the key physical and chemical properties of Solvent Orange 60 is presented in the table below.

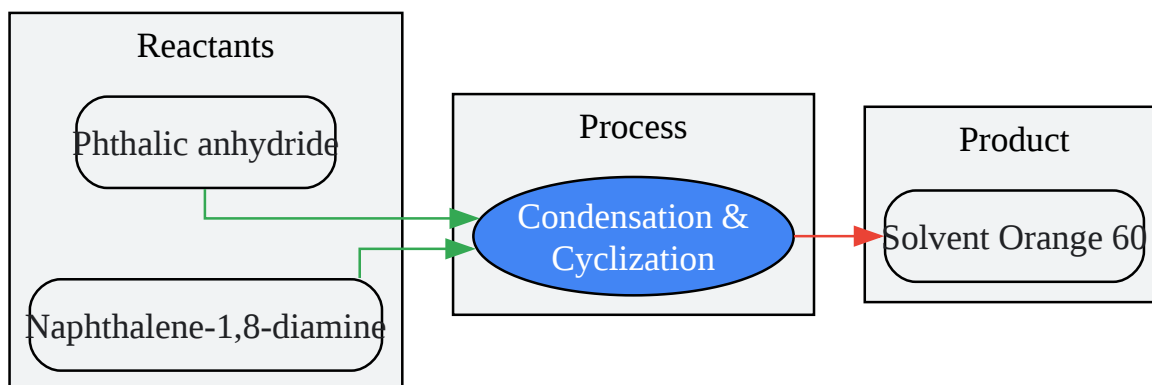
Property	Value	Reference(s)
Molecular Formula	C <sub>18</sub> H <sub>10</sub> N <sub>2</sub> O	[3][4]
Molecular Weight	270.29 g/mol	[1]
Appearance	Orange to bright orange powder	[3]
Melting Point	228-233 °C	[2]
Solubility	Insoluble in water; slightly soluble in alcohol, chloroform, benzene, toluene, and xylene.	[3]
IUPAC Name	12H-Phthaloperin-12-one	[2]
Synonyms	C.I. 564100, Transparent Orange 3G	[5]

## Spectroscopic Data

Detailed spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectra are not readily available in the public domain but would be essential for full characterization in a research setting.

## Visualization of Synthesis Pathway

The following diagram illustrates the synthesis of Solvent Orange 60 from its precursors.



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## Synthesis of Solvent Orange 60

# Applications and Safety Considerations

Solvent Orange 60 is primarily used as a colorant for plastics, including polystyrene and ABS resins.[3] It is also used in inks and other coatings.[4]

From a safety perspective, while comprehensive toxicological data is not widely published, it is handled as a chemical powder in industrial settings, and appropriate personal protective equipment should be used to avoid inhalation and skin contact. Some azo dyes have the potential to cause contact allergies.[3]

## Conclusion

While the initial query for CAS number 6925-03-7 did not correspond to a known chemical entity, the investigation into the chemically similar CAS number 6925-69-5 reveals it to be Solvent Orange 60, a commercially significant phthaloperinone dye. Its synthesis is a straightforward condensation and cyclization process, and its properties, particularly its vibrant color and thermal stability, make it a valuable colorant in the plastics and coatings industries. Further research into its detailed spectroscopic and toxicological properties would be beneficial for a more complete understanding of this compound.

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## References

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